

General Laboratory Chemical Waste Disposal Workflow

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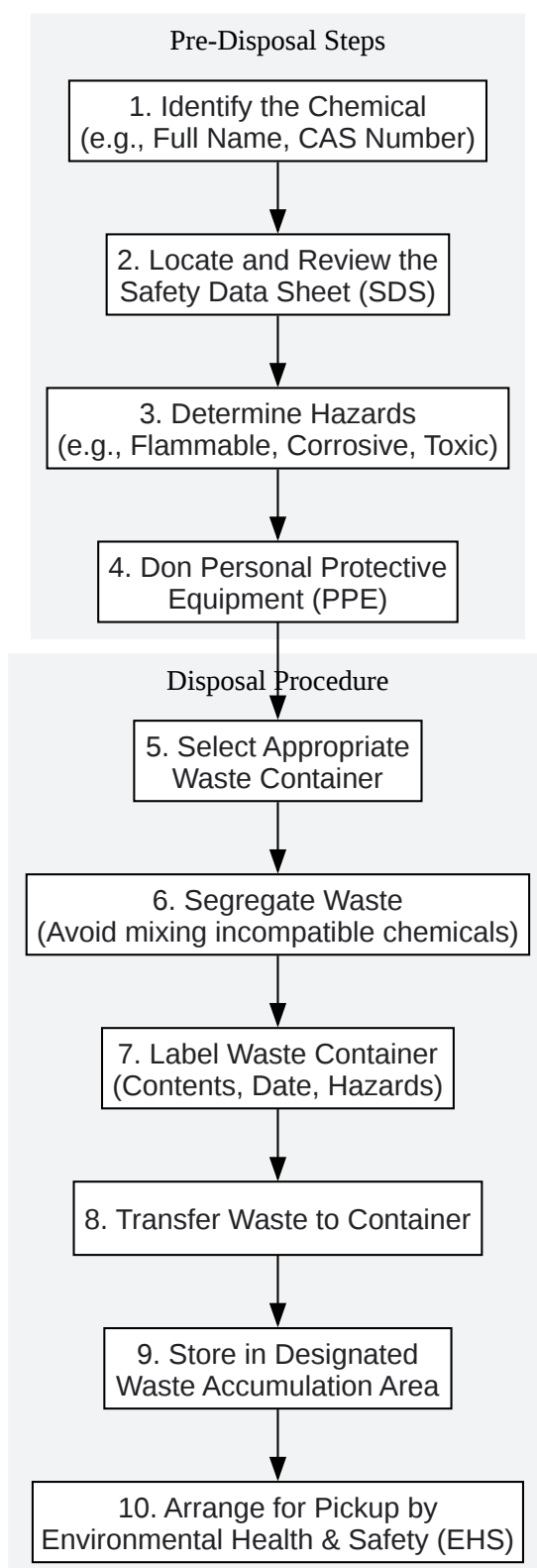
Compound of Interest

Compound Name: CB 34

Cat. No.: B070581

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Below is a generalized workflow for the handling and disposal of chemical waste in a laboratory setting.



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Caption: General workflow for the safe disposal of laboratory chemical waste.

Key Considerations for Chemical Waste Disposal

Consideration	Description
Identification	Always know the exact identity of the chemical waste you are generating. Consult the SDS for specific disposal instructions.
Segregation	Never mix different types of chemical waste unless explicitly instructed to do so by the SDS or your institution's EHS department. Incompatible chemicals can react violently.
Labeling	All waste containers must be clearly and accurately labeled with the full chemical name(s) of the contents, the date of accumulation, and the associated hazards (e.g., flammable, corrosive).
Containers	Use only approved, chemically resistant containers for waste collection. Ensure containers are in good condition and have secure lids.
Personal Protective Equipment (PPE)	Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and suitable gloves, when handling chemical waste.
Storage	Store chemical waste in a designated, well-ventilated, and secondary containment area away from general laboratory traffic.
Regulations	Be aware of and comply with all local, state, and federal regulations regarding hazardous waste disposal. Your institution's EHS department is the primary resource for this information.

To proceed with providing specific disposal procedures for "**CB 34**," please provide a more specific identifier for this substance.

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